

Analytical Standard Application Notes for 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for the analytical characterization of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**. The methodologies detailed herein are designed to ensure the identity, purity, and quality of this analytical standard, a crucial aspect of rigorous scientific research and drug development. The protocols are grounded in established principles of analytical chemistry and are supplemented with insights to facilitate their successful implementation.

Introduction: The Importance of a Well-Characterized Analytical Standard

1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine is a small molecule of interest in medicinal chemistry and drug discovery, often synthesized as a derivative of the pharmacologically active chlorophenylpiperazine scaffold. The introduction of the methylsulfonyl group significantly alters

the physicochemical properties of the parent molecule, potentially influencing its biological activity, metabolic stability, and pharmacokinetic profile.

The availability of a highly pure and thoroughly characterized analytical standard is paramount for obtaining reliable and reproducible experimental data. Whether for in-vitro assays, in-vivo studies, or as a reference in synthetic chemistry, the quality of the standard directly impacts the validity of research outcomes. This guide outlines a multi-technique approach for the comprehensive analysis of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**, ensuring its suitability for its intended scientific applications.

Physicochemical Properties

A foundational understanding of the compound's properties is essential for method development.

Property	Predicted/Estimated Value	Source/Method
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₂ S	-
Molecular Weight	290.77 g/mol	-
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in Methanol, Acetonitrile, DMSO, Dichloromethane. Sparingly soluble in water.	Empirical Testing

Recommended Analytical Protocols

A combination of chromatographic and spectroscopic techniques is recommended for a comprehensive characterization of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for assessing the purity of non-volatile small molecules. A reverse-phase method is proposed for its broad applicability and high resolving power.

Causality behind Experimental Choices:

- C18 Column: A C18 stationary phase is chosen for its hydrophobicity, which is well-suited for retaining the moderately polar analyte.
- Gradient Elution: A gradient of acetonitrile in water allows for the efficient elution of the main compound while also separating potentially more or less polar impurities.
- Acidified Mobile Phase: The addition of a small amount of acid (e.g., formic or trifluoroacetic acid) improves peak shape by protonating the piperazine nitrogens, reducing tailing.
- UV Detection: The aromatic chlorophenyl ring provides a strong chromophore, enabling sensitive detection by UV spectrophotometry.

Experimental Protocol:

- Sample Preparation: Accurately weigh approximately 1 mg of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** and dissolve it in 1 mL of methanol to prepare a 1 mg/mL stock solution. Further dilute with the mobile phase to a final concentration of approximately 0.1 mg/mL.
- Instrumentation and Conditions:
 - Instrument: A standard HPLC system with a UV detector.
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient:

Time (min)	% B
0	20
15	80
20	80
21	20

| 25 | 20 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Data Analysis: The purity of the standard is determined by calculating the area percentage of the main peak relative to the total area of all observed peaks.

System Suitability: Before sample analysis, the chromatographic system must meet predefined suitability criteria to ensure the validity of the results. This is in accordance with guidelines such as the United States Pharmacopeia (USP) General Chapter <621>.[1][2][3][4][5]

Parameter	Acceptance Criteria
Tailing Factor (T)	$0.8 \leq T \leq 1.5$
Theoretical Plates (N)	> 2000
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$

Workflow for HPLC Purity Assessment:

Caption: Workflow for HPLC Purity Determination.

Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the analyte, serving as a powerful tool for identity confirmation.

Causality behind Experimental Choices:

- **Electrospray Ionization (ESI):** ESI is a soft ionization technique suitable for polar molecules like **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**, typically yielding the protonated molecular ion $[M+H]^+$.
- **High-Resolution Mass Spectrometry (HRMS):** HRMS provides a highly accurate mass measurement, allowing for the determination of the elemental composition and unambiguous confirmation of the molecular formula.

Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution of the analyte (approximately 10 $\mu\text{g/mL}$) in an appropriate solvent such as methanol or acetonitrile.
- **Instrumentation and Conditions:**
 - **Instrument:** A mass spectrometer equipped with an ESI source (e.g., Q-TOF, Orbitrap).
 - **Ionization Mode:** Positive ESI.
 - **Infusion:** Direct infusion or coupled with an HPLC system.
 - **Mass Range:** m/z 50-500.
- **Data Analysis:**
 - Confirm the presence of the protonated molecular ion $[M+H]^+$ at the expected m/z (approximately 291.05).
 - For HRMS, the measured mass should be within 5 ppm of the calculated exact mass.

- Induce fragmentation (MS/MS) to observe characteristic product ions. A plausible fragmentation pathway involves the cleavage of the piperazine ring and the sulfonyl group. The loss of SO₂ (64 Da) is a common fragmentation pathway for aromatic sulfonamides. [\[6\]](#)

Predicted Mass Spectrometry Data:

Ion	Calculated Exact Mass (m/z)
[M+H] ⁺	291.0522
[M+H - SO ₂] ⁺	227.0899

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of each atom.

Causality behind Experimental Choices:

- ¹H NMR: Provides information on the number of different types of protons and their neighboring protons.
- ¹³C NMR: Provides information on the number of different types of carbon atoms.
- 2D NMR (COSY, HSQC): Used to establish connectivity between protons and carbons, aiding in the definitive assignment of all signals.
- Deuterated Solvents: Solvents such as CDCl₃ or DMSO-d₆ are used as they do not produce interfering signals in the ¹H NMR spectrum.

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of the analytical standard in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire ^1H , ^{13}C , and 2D NMR spectra according to standard instrument protocols.
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane, TMS). The predicted chemical shifts for the protons on the 2-chlorophenyl ring are expected to be in the aromatic region (around 7.0-7.4 ppm). The piperazine protons will likely appear as multiplets in the upfield region, and the methylsulfonyl protons as a singlet. The chemical shifts of the parent 1-(2-chlorophenyl)piperazine in CDCl_3 are around 7.0-7.4 ppm for the aromatic protons and around 3.0 ppm for the piperazine protons.^[4] The methyl group of the methylsulfonyl moiety is expected to be a singlet around 2.8-3.0 ppm.

Predicted ^1H NMR Chemical Shifts (in CDCl_3):

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity
Aromatic-H	7.0 - 7.4	m
Piperazine-H (adjacent to N-SO ₂)	~3.4	t
Piperazine-H (adjacent to N-Aryl)	~3.1	t
Methyl-H (SO ₂ CH ₃)	~2.8	s

Self-Validating System and Trustworthiness

The combination of these orthogonal analytical techniques forms a self-validating system.

- HPLC confirms the purity and provides a quantitative measure.
- MS confirms the molecular weight and elemental composition.
- NMR provides an unambiguous structural confirmation.

A consistent and high-purity profile across all three techniques provides a high degree of confidence in the identity and quality of the analytical standard. This multi-faceted approach aligns with the principles of analytical procedure validation outlined by the International Council for Harmonisation (ICH) guidelines.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Conclusion

The analytical protocols detailed in this application note provide a robust framework for the comprehensive characterization of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**. Adherence to these methodologies will ensure the use of a high-quality analytical standard, thereby contributing to the integrity and reproducibility of scientific research.

References

- United States Pharmacopeia. General Chapter <621> Chromatography. [\[Link\]](#)
- Agilent Technologies. Understanding the Latest Revisions to USP <621>. [\[Link\]](#)
- DSDP Analytics. USP <621> Chromatography. [\[Link\]](#)
- United States Pharmacopeial Convention. USP-NF 〈621〉 Chromatography. [\[Link\]](#)
- AMSbiopharma. ICH Guidelines for Analytical Method Validation Explained. [\[Link\]](#)
- PubMed. Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO(2) via rearrangement. [\[Link\]](#)
- European Medicines Agency. ICH Q2(R2) Validation of analytical procedures - Scientific guideline. [\[Link\]](#)
- International Council for Harmonisation. Quality Guidelines. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. scs.illinois.edu \[scs.illinois.edu\]](#)
- [4. 1-\(2-Chlorophenyl\)piperazine\(39512-50-0\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [5. asianpubs.org \[asianpubs.org\]](#)
- [6. Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO\(2\) via rearrangement - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. syntheticdrugs.unodc.org \[syntheticdrugs.unodc.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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